

The Historical Development of Picolinic Acid Herbicides: An In-depth Technical Guide

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Compound of Interest

Compound Name: *3,5,6Trichloro-4-hydroxypicolinic acid*

CAS No.: 26449-73-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the historical development of picolinic acid herbicides, a significant class of synthetic auxin herbicides. The guide details their discovery, mechanism of action, synthesis, and the experimental protocols used in their evaluation, with a focus on providing actionable data and methodologies for professionals in the field.

Introduction: A Legacy of Selective Weed Control

Picolinic acid herbicides, derivatives of pyridine-2-carboxylic acid, have played a pivotal role in selective broadleaf weed control since the mid-20th century. Their unique mode of action, mimicking the natural plant hormone auxin, has made them effective tools in agriculture and vegetation management. This guide traces the evolution of this herbicide class, from the early discoveries to the latest generation of compounds, providing a technical foundation for researchers and developers.

Historical Timeline and Key Compounds

The development of picolinic acid herbicides spans several decades, with key milestones marked by the introduction of highly effective and progressively more refined molecules.

- **1960s: The Dawn of a New Herbicide Class with Picloram.** The commercialization of picloram in the 1960s marked the beginning of the picolinic acid herbicide era.^{[1][2]} Developed by Dow Chemical, picloram demonstrated potent and persistent control of a wide range of broad-leaved weeds, particularly deep-rooted perennials and woody plants.^{[2][3]}
- **1975: Clopyralid for Enhanced Selectivity.** Following the success of picloram, clopyralid was introduced in 1975.^[2] While also a picolinic acid derivative, clopyralid offered a different spectrum of weed control and was noted for its selectivity in various crops.^[2]
- **2005: Aminopyralid - A New Generation of Potency.** The launch of aminopyralid in 2005 represented a significant advancement in this herbicide class.^[2] Discovered by Dow AgroSciences through modifications of the picloram structure, aminopyralid provides effective weed control at significantly lower application rates.^[2]
- **Recent Innovations: Halauxifen-methyl and Florpyrauxifen-benzyl.** More recently, the development of 6-aryl-picolinate herbicides, such as halauxifen-methyl (Arylex™ active) and florpyrauxifen-benzyl (Rinskor™ active), has further expanded the utility of this class.^{[1][2]} These compounds offer unique weed control spectrums and favorable environmental profiles.^[1]

Quantitative Data on Picolinic Acid Herbicides

The efficacy of picolinic acid herbicides is quantified through various metrics, including the half-maximal effective dose (ED50) and the half-maximal inhibitory concentration (IC50). These values are crucial for comparing the potency of different compounds and for determining appropriate application rates.

Herbicide	Commercialization Year	Typical Application Rate (g ae/ha)	Target Weeds
Picloram	1960s	125–1120	Broadleaf weeds, woody plants
Clopyralid	1975	105–500	Thistles, clovers, and other broadleaf weeds
Aminopyralid	2005	5–120	Broadleaf weeds, including invasive species
Halauxifen-methyl	Recent	Not specified in searches	Broadleaf weeds
Florpyrauxifen-benzyl	Recent	Not specified in searches	Broadleaf weeds

Table 1: Key Picolinic Acid Herbicides and their Properties.[\[2\]](#)

Herbicide	Test Species	ED50 (g ae/ha)
Aminopyralid	Canola	60.3
Picloram	Canola	227.7
Aminopyralid	Squash	21.1
Picloram	Squash	23.3
Aminopyralid	Okra	10.3
Picloram	Okra	17.3

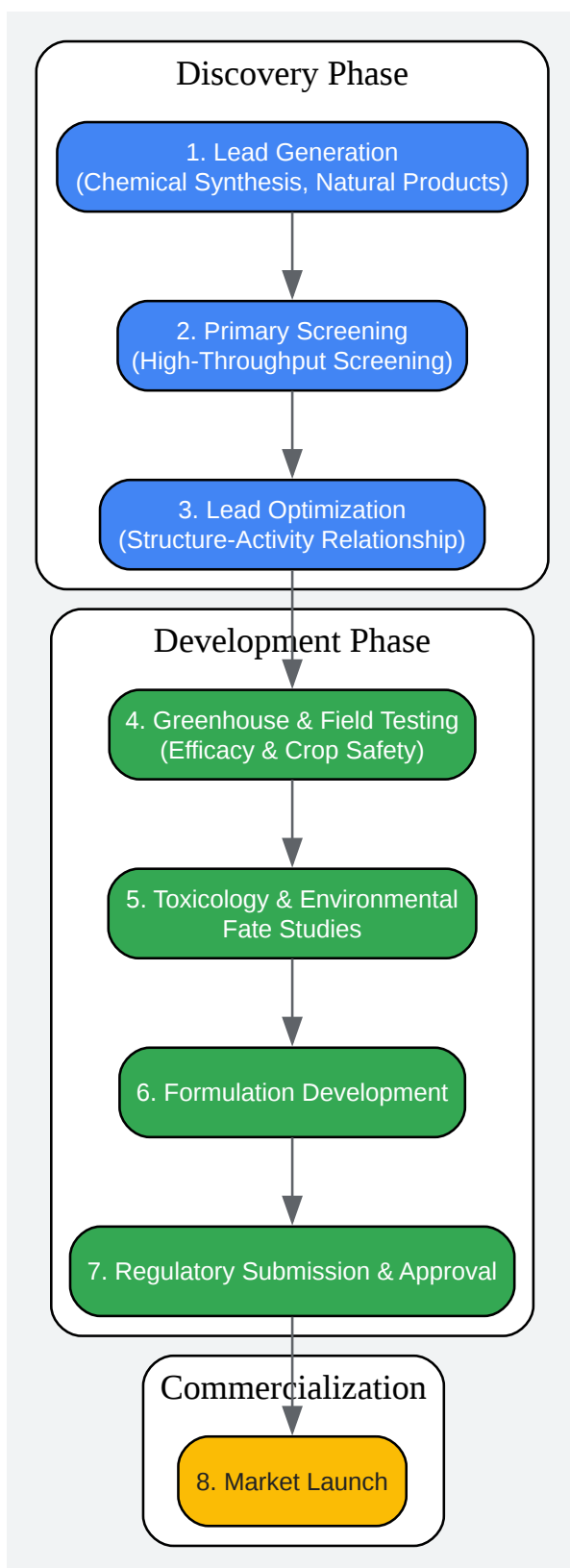
Table 2: Comparative Efficacy (ED50) of Aminopyralid and Picloram on Selected Species.

Mechanism of Action: Synthetic Auxins Targeting AFB5

Picolinic acid herbicides function as synthetic auxins, mimicking the action of the natural plant hormone indole-3-acetic acid (IAA). However, they exhibit a distinct mode of action by primarily interacting with the F-box protein AUXIN-SIGNALING F-BOX 5 (AFB5), a component of the SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex.^[1]

This interaction triggers a cascade of events within the plant cell:

- **Binding to AFB5:** The picolinic acid herbicide binds to the AFB5 receptor.
- **Formation of a Co-receptor Complex:** This binding event promotes the formation of a co-receptor complex between the SCFAFB5 complex and Aux/IAA transcriptional repressor proteins.
- **Ubiquitination and Degradation of Aux/IAA:** The formation of this complex targets the Aux/IAA proteins for ubiquitination and subsequent degradation by the 26S proteasome.
- **Activation of Auxin Response Genes:** The degradation of Aux/IAA repressors releases Auxin Response Factors (ARFs), which are transcription factors that then activate the expression of auxin-responsive genes.
- **Uncontrolled Growth and Plant Death:** The uncontrolled expression of these genes leads to a variety of physiological disruptions, including epinastic responses (uncontrolled cell elongation and twisting), accumulation of abscisic acid (ABA) and ethylene, and ultimately, plant death.



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